

# Magnetic properties of Ni-Y compounds at low temperatures

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## Compound of Interest

Compound Name: Nickel;yttrium

Cat. No.: B577347

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## Experimental Protocols

The characterization of Ni-Y intermetallic compounds involves precise synthesis and measurement techniques to ensure the purity of the phases and the accuracy of the magnetic data.

### Sample Preparation: Arc Melting

A prevalent method for synthesizing polycrystalline Ni-Y intermetallic compounds is arc melting. [1] This process is conducted in a controlled environment to maintain the desired stoichiometry and prevent oxidation.

- Starting Materials: High-purity elemental Nickel (Ni) and Yttrium (Y) are used.
- Procedure:
  - The constituent elements are weighed in the desired stoichiometric ratios and placed on a water-cooled copper hearth inside a sealed chamber.
  - The chamber is evacuated to a high vacuum and then backfilled with a high-purity inert gas, typically Argon.
  - An electric arc is generated between a non-consumable tungsten electrode and the raw materials, causing them to melt and form an alloy ingot.

- To ensure homogeneity, the ingot is typically flipped and re-melted multiple times.
- Annealing: Following synthesis, the samples are often annealed at high temperatures in a vacuum or inert atmosphere to promote grain growth and ensure structural homogeneity.

## Structural Characterization: X-ray Diffraction (XRD)

X-ray Diffraction (XRD) is essential for confirming the crystal structure and phase purity of the synthesized compounds. The crystal structure is a critical determinant of the magnetic properties. For example, R-T intermetallics (where R is a rare earth like Y and T is a transition metal like Ni) form various structures, such as the ThMn<sub>12</sub>- and Th<sub>2</sub>Zn<sub>17</sub>-types, which in turn influence the intrinsic magnetic properties like Curie temperature and magnetocrystalline anisotropy.<sup>[1]</sup>

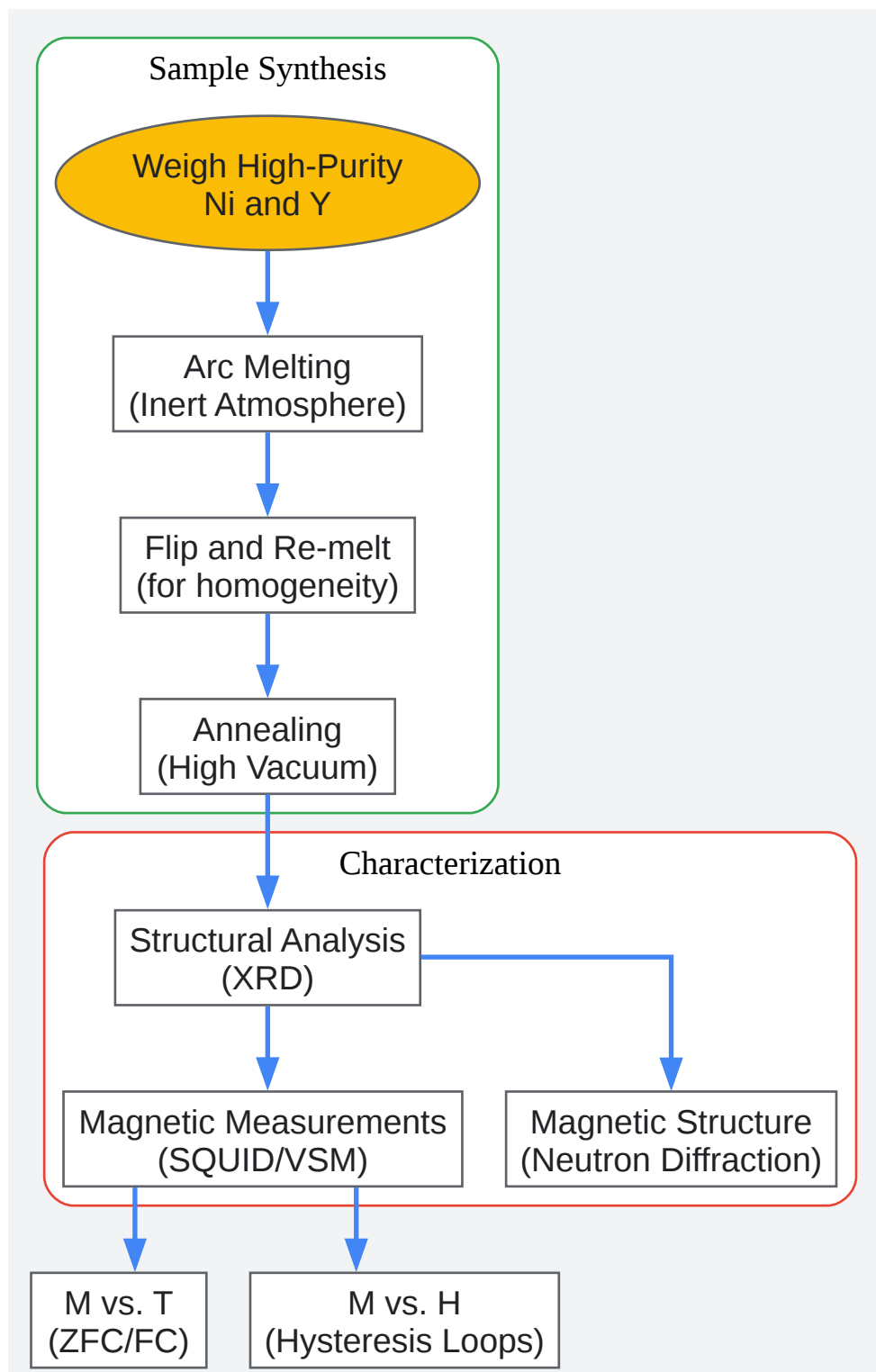
## Magnetic Characterization

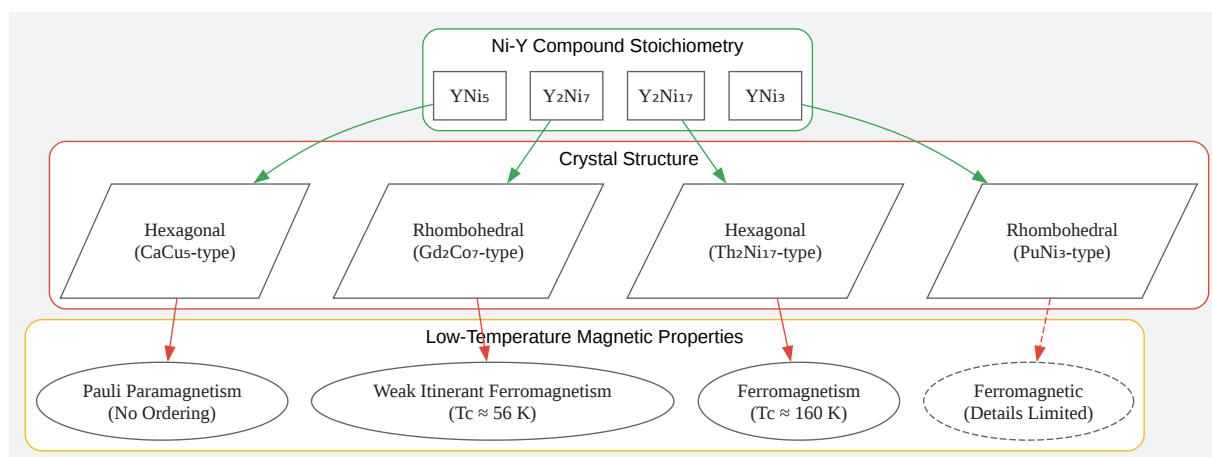
Low-temperature magnetic measurements are typically performed using highly sensitive magnetometers.

- SQUID/VSM Magnetometry: Superconducting Quantum Interference Device (SQUID) and Vibrating Sample Magnetometers (VSM) are the primary tools for characterizing the magnetic properties of materials as a function of temperature and applied magnetic field.
  - Measurements: These instruments are used to perform DC magnetization measurements, including:
    - Magnetization versus Temperature (M-T): Measured by cooling the sample to a low temperature (e.g., 2 K) in zero field (Zero-Field Cooled or ZFC) and then measuring the magnetization while warming in a small applied field. Subsequently, the sample is cooled again in the same field (Field-Cooled or FC) while measuring. The divergence between ZFC and FC curves can indicate magnetic transitions or spin-glass behavior.
    - Magnetization versus Field (M-H): Isothermal hysteresis loops are measured at various low temperatures to determine key parameters like saturation magnetization (M<sub>s</sub>), remanence (M<sub>r</sub>), and coercivity (H<sub>c</sub>).

- Neutron Diffraction: This powerful technique is used to determine the microscopic magnetic structure of materials. It can reveal the arrangement and orientation of magnetic moments within the crystal lattice, distinguishing between ferromagnetic and antiferromagnetic ordering.<sup>[1]</sup>

Below is a diagram illustrating the typical experimental workflow for the synthesis and characterization of Ni-Y compounds.





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## References

- 1. Structure and Magnetic Properties of Intermetallic Rare-Earth-Transition-Metal Compounds: A Review - PMC [pmc.ncbi.nlm.nih.gov]
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